Structural Analysis and Characterization of 2,4-Dichloronicotinaldehyde: A Technical Guide

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Compound of Interest

Compound Name:	*2,4-Dichloronicotinaldehyde*
CAS No.:	*134031-24-6*
Cat. No.:	*B163316*

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Abstract

This technical guide provides a comprehensive overview of the structural analysis and characterization of **2,4-Dichloronicotinaldehyde** (CAS No. 134031-24-6). Due to the limited availability of direct experimental spectroscopic data in public databases, this document leverages data from structurally analogous compounds and fundamental principles of spectroscopic analysis to present a detailed, albeit partially predictive, characterization. This guide is intended to serve as a valuable resource for researchers utilizing this versatile chemical intermediate in organic synthesis and pharmaceutical development.[1] The reactivity of its aldehyde group and the potential for nucleophilic substitution of its chlorine atoms make it a key building block for a diverse range of heterocyclic compounds.[1]

Chemical Identity and Physical Properties

2,4-Dichloronicotinaldehyde, also known by its IUPAC name 2,4-dichloropyridine-3-carbaldehyde, is a solid at room temperature.[2]

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Property	Value	Source
CAS Number	134031-24-6	[1][2]
IUPAC Name	2,4-dichloropyridine-3-carbaldehyde	[1]
Synonyms	2,4-Dichloropyridine-3-carboxaldehyde	[2]
Molecular Formula	$C_6H_3Cl_2NO$	[1]
Molecular Weight	176.00 g/mol	[1]
Melting Point	70-74 °C	[2]

Synthesis

The primary synthetic route to **2,4-Dichloronicotinaldehyde** involves the ortho-formylation of 2,4-dichloropyridine.[1] This is typically achieved through a lithiation reaction at low temperatures, followed by quenching with an appropriate formylating agent, such as N,N-dimethylformamide (DMF).[1]

Experimental Protocol: Synthesis of 2,4-Dichloronicotinaldehyde

Materials:

- 2,4-Dichloropyridine
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes
- N,N-Dimethylformamide (DMF)
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Diethyl ether

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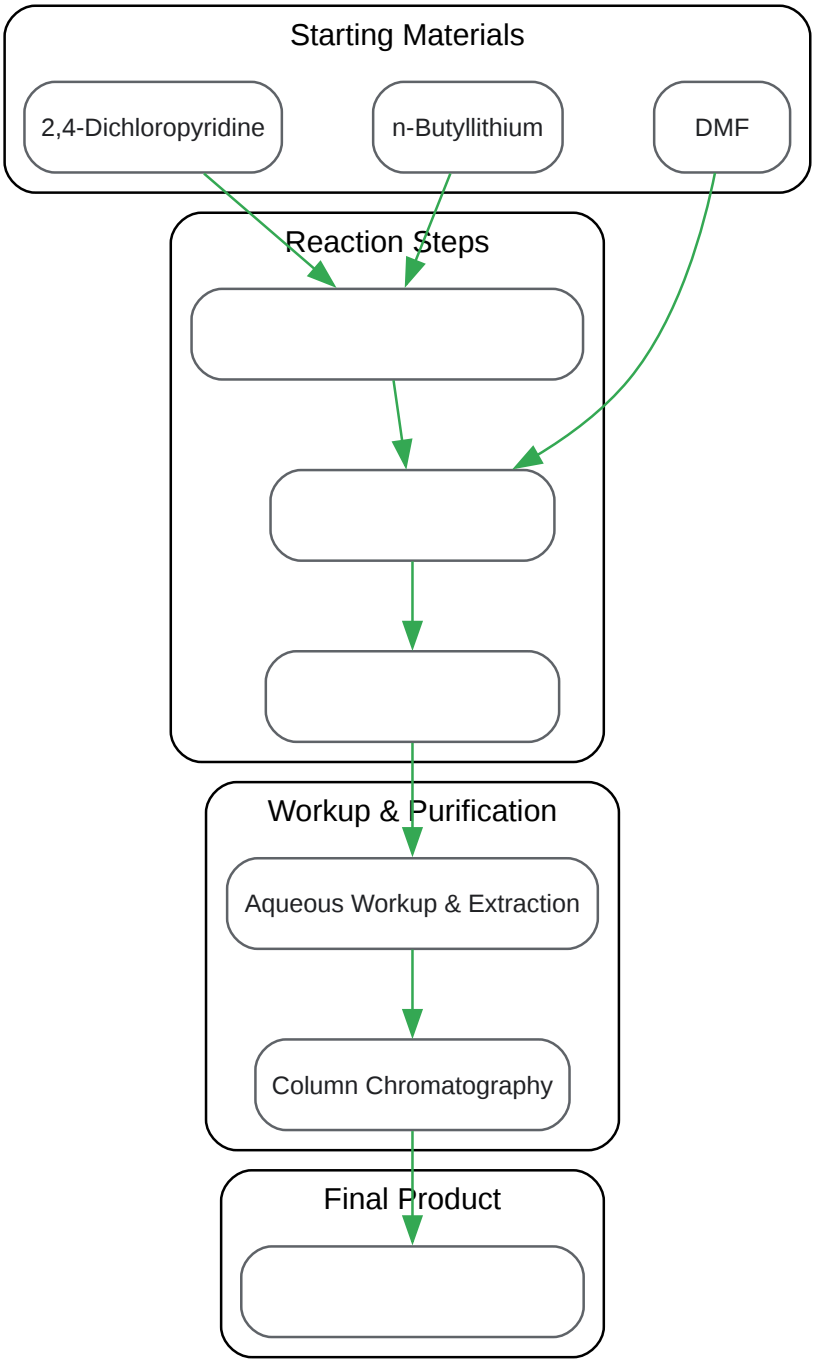
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

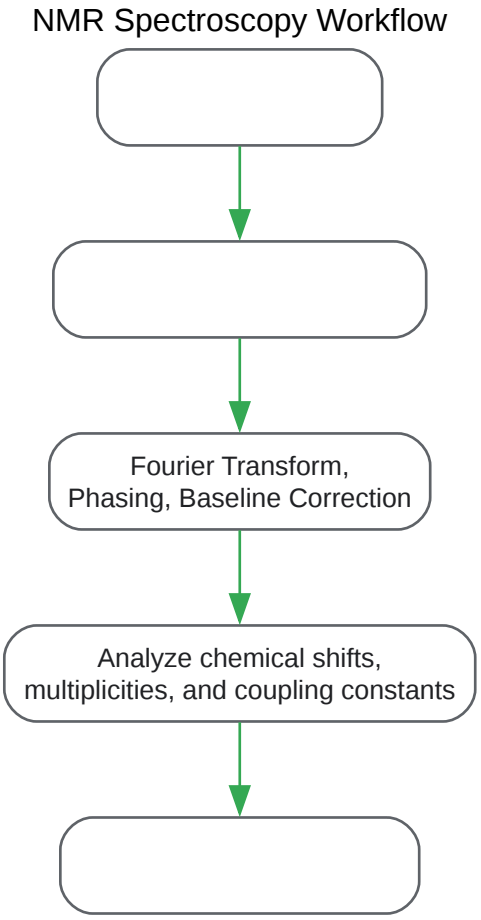
- A solution of 2,4-dichloropyridine in anhydrous THF is prepared in a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen).
- The solution is cooled to -78 °C using a dry ice/acetone bath.
- n-Butyllithium (1.1 equivalents) is added dropwise to the stirred solution, maintaining the temperature below -70 °C. The reaction mixture is stirred at this temperature for 1 hour to ensure complete lithiation.
- N,N-Dimethylformamide (1.5 equivalents) is then added dropwise, again ensuring the temperature remains below -70 °C.
- The reaction is stirred at -78 °C for an additional 2-3 hours, or until thin-layer chromatography (TLC) indicates the consumption of the starting material.
- The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- The mixture is allowed to warm to room temperature, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and filtered.
- The solvent is removed under reduced pressure to yield the crude product.
- Purification is achieved by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford **2,4-Dichloronicotinaldehyde** as a solid.

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Synthesis Workflow for 2,4-Dichloronicotinaldehyde



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- 2. 2,4-二氯吡啶-3-甲醛 97% | Sigma-Aldrich [sigmaaldrich.com]

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